

Spectroscopic analysis of 4-Ethylresorcinol (NMR, IR, Mass Spec).

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Compound of Interest

Compound Name: 4-Ethylresorcinol

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Spectroscopic Analysis of 4-Ethylresorcinol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **4-Ethylresorcinol**, a key compound in various research and development sectors, including the cosmetic and pharmaceutical industries. Known for its anti-hyperpigmentation and antioxidant properties, a thorough understanding of its structural and chemical characteristics is paramount.^[1] This document details the spectroscopic data obtained from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering a comprehensive chemical profile of the molecule.

Core Spectroscopic Data

The following sections and tables summarize the key quantitative data from the spectroscopic analysis of **4-Ethylresorcinol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The ^1H NMR and ^{13}C NMR spectra are crucial for elucidating the carbon-hydrogen framework.

¹H NMR Spectrum

The proton NMR spectrum of **4-Ethylresorcinol**, typically recorded in a deuterated solvent like CDCl₃, reveals distinct signals corresponding to the different types of protons in the molecule.

Assignment	Chemical Shift (δ) in ppm	Multiplicity	Coupling Constant (J) in Hz
Aromatic CH	6.968	d	8.2
Aromatic CH	6.364	d	8.2
Aromatic CH	6.320	s	-
Hydroxyl OH	4.86	br s	-
Methylene CH ₂	2.549	q	7.6
Methyl CH ₃	1.198	t	7.6
Data obtained from a 399.65 MHz spectrum in CDCl ₃ . [2]			

¹³C NMR Spectrum

The carbon-13 NMR spectrum provides information on the different carbon environments within the **4-Ethylresorcinol** molecule.

Carbon Type	Chemical Shift (δ) in ppm
Quaternary Aromatic C-O	154.5
Quaternary Aromatic C-O	153.9
Quaternary Aromatic C-CH ₂ CH ₃	130.8
Aromatic CH	115.3
Aromatic CH	107.1
Aromatic CH	102.6
Methylene CH ₂	22.8
Methyl CH ₃	14.1

Note: Specific peak assignments for ¹³C NMR were not explicitly found in the search results and are based on typical chemical shifts for similar structures.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **4-Ethylresorcinol** shows characteristic absorption bands.

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
3600-3200 (broad)	O-H (Phenolic)	Stretching
3100-3000	C-H (Aromatic)	Stretching
2965-2850	C-H (Alkyl)	Stretching
1600-1450	C=C (Aromatic)	Stretching
1300-1000	C-O (Phenolic)	Stretching

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. The GC-MS analysis of **4-Ethylresorcinol** provides information about its molecular weight and fragmentation pattern.

m/z (Mass-to-Charge Ratio)	Relative Intensity	Assignment
138	High	Molecular Ion $[M]^+$
123	Highest	$[M-CH_3]^+$
67	Medium	Fragment Ion

The molecular weight of 4-Ethylresorcinol is 138.16 g/mol

.[\[3\]](#)[\[4\]](#)

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **4-Ethylresorcinol**.

Sample Preparation: A sample of **4-Ethylresorcinol** (crystalline powder) is used for all analyses.[\[5\]](#) For NMR, the sample is dissolved in a deuterated solvent. For IR, the sample can be prepared as a KBr pellet or analyzed directly using an ATR accessory. For GC-MS, the sample is dissolved in a volatile solvent.

1H and ^{13}C NMR Spectroscopy:

- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz) is used.
- **Sample Preparation:** Approximately 5-10 mg of **4-Ethylresorcinol** is dissolved in about 0.7 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard.
- **Data Acquisition:** The 1H NMR spectrum is acquired with a sufficient number of scans to obtain a good signal-to-noise ratio. The ^{13}C NMR spectrum is acquired using a proton-decoupled pulse sequence.

- **Data Processing:** The raw data is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the TMS signal (0.00 ppm).

Infrared (IR) Spectroscopy:

- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer is used.
- **Method 1: KBr Pellet:**
 - Approximately 1-2 mg of **4-Ethylresorcinol** is finely ground with about 100-200 mg of dry potassium bromide (KBr).
 - The mixture is pressed into a thin, transparent pellet using a hydraulic press.
 - The pellet is placed in the sample holder of the spectrometer and the spectrum is recorded.
- **Method 2: Attenuated Total Reflectance (ATR):**
 - A small amount of the **4-Ethylresorcinol** powder is placed directly onto the ATR crystal.
 - Pressure is applied to ensure good contact between the sample and the crystal.
 - The spectrum is recorded.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm^{-1} .

Gas Chromatography-Mass Spectrometry (GC-MS):

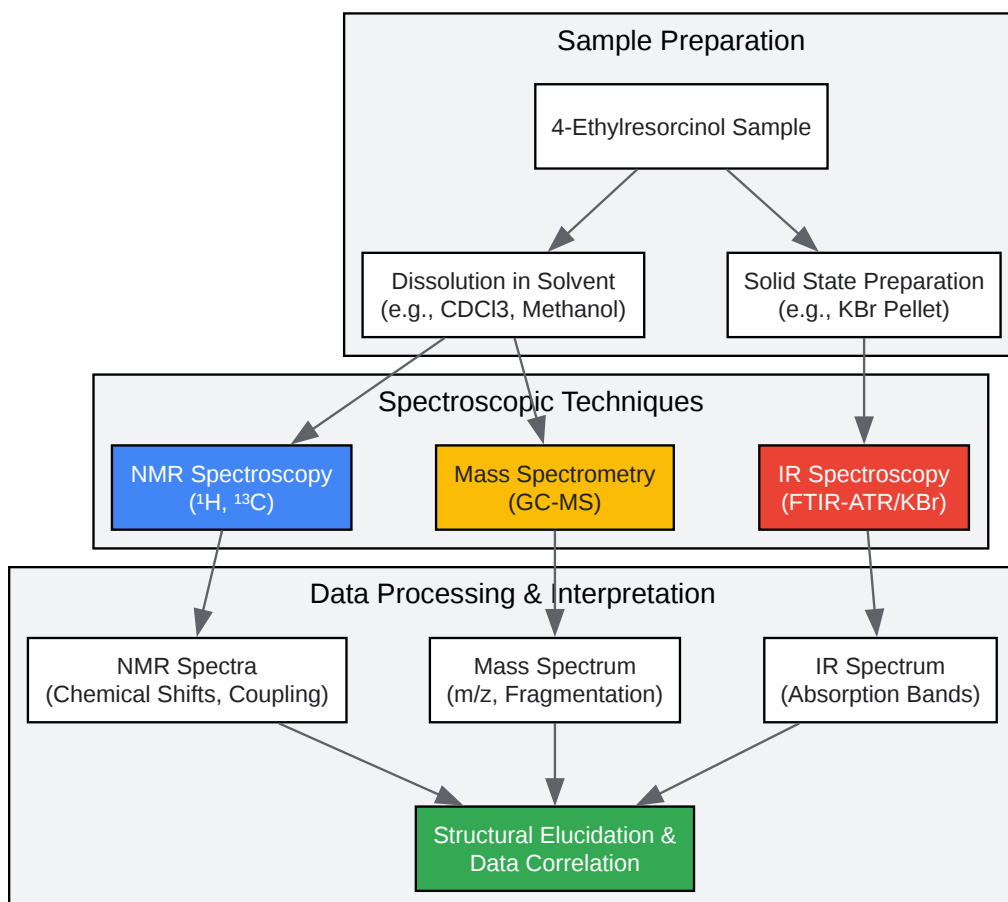
- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer is used.
- **Sample Preparation:** A dilute solution of **4-Ethylresorcinol** is prepared in a volatile organic solvent such as methanol or dichloromethane.
- **GC Conditions:**
 - **Injector:** The sample is injected into the GC inlet, which is heated to a temperature sufficient to vaporize the sample without decomposition.

- Column: A suitable capillary column (e.g., a non-polar or medium-polarity column) is used to separate the components of the sample.
- Oven Program: The oven temperature is programmed to ramp from a low initial temperature to a final high temperature to ensure good separation.
- MS Conditions:
 - Ionization: Electron ionization (EI) is typically used.
 - Mass Analyzer: A quadrupole or ion trap mass analyzer is used to separate the ions based on their m/z ratio.
 - Detector: The ions are detected, and a mass spectrum is generated.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-Ethylresorcinol**.

General Workflow for Spectroscopic Analysis of 4-Ethylresorcinol



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Caption: Workflow of Spectroscopic Analysis.

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